

Capistruin: A Comparative Analysis of its Therapeutic Potential Against Other Antibiotics

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Compound of Interest

Compound Name:	Capistruin
Cat. No.:	B1577615

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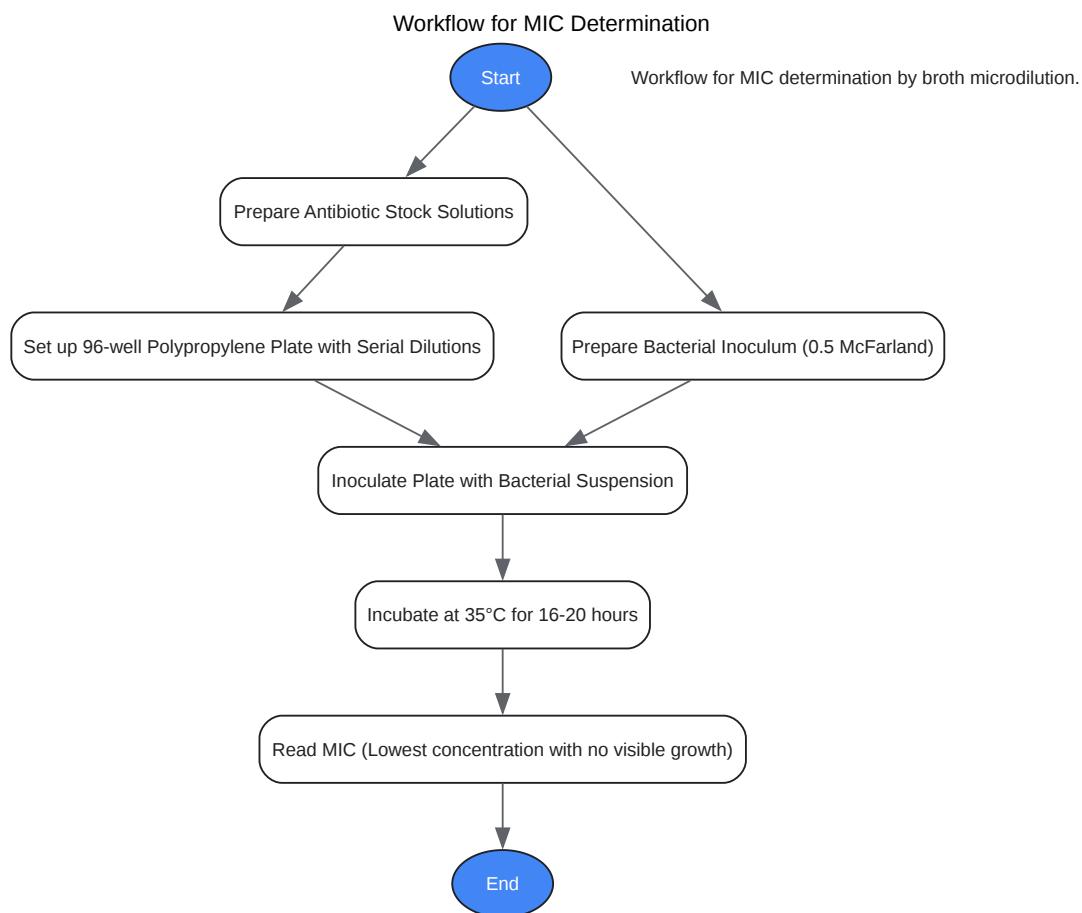
For Researchers, Scientists, and Drug Development Professionals

Introduction

Capistruin, a threaded-lasso peptide antibiotic, presents a promising avenue in the search for novel antimicrobial agents. Produced by the bacterium *Burkholderia thailandensis* E264, its unique structure and mechanism of action distinguish it from many conventional antibiotics.^[1] ^[2] This guide provides a comparative analysis of **Capistruin**'s therapeutic potential against established antibiotics, supported by available experimental data. We delve into its mechanism of action, antimicrobial efficacy, and the experimental protocols required to assess its performance.

Mechanism of Action: Inhibition of Bacterial RNA Polymerase

Capistruin exerts its antibacterial effect by targeting a fundamental cellular process: transcription. Specifically, it inhibits the function of bacterial DNA-dependent RNA polymerase (RNAP).^[1]^[2] This inhibition is achieved by **Capistruin** binding to the secondary channel of the RNAP, a crucial passage for nucleotide triphosphates (NTPs) to reach the enzyme's catalytic center. By obstructing this channel, **Capistruin** effectively halts the elongation of messenger RNA (mRNA) transcripts, leading to a cessation of protein synthesis and ultimately, bacterial cell death. This mechanism is shared with another well-characterized lasso peptide, Microcin J25 (MccJ25).^[1]^[2]



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References

- 1. The antibacterial threaded-lasso peptide capistruin inhibits bacterial RNA polymerase - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The antibacterial threaded-lasso peptide capistruin inhibits bacterial RNA polymerase - PubMed [pubmed.ncbi.nlm.nih.gov]
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